

Introduction: The Strategic Importance of 4-Bromo-3-methylaniline

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Compound of Interest

Compound Name: 4-Bromo-3-methylaniline
hydrochloride

CAS No.: 202925-03-9

Cat. No.: B1290658

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4-Bromo-3-methylaniline (CAS No. 6933-10-4), also known as 4-bromo-m-toluidine, is a substituted aniline that serves as a highly versatile and strategic building block in modern organic synthesis.^{[1][2]} Its utility in the development of pharmaceuticals, agrochemicals, and advanced materials stems from a unique confluence of three distinct reactive centers within its structure: a nucleophilic amino group, an aromatic ring primed for electrophilic substitution, and a carbon-bromine bond that is an excellent handle for transition-metal-catalyzed cross-coupling reactions.^[1] This guide provides an in-depth analysis of these reactive sites, offering field-proven insights into the causality behind experimental choices and providing actionable protocols for its synthetic manipulation.

The strategic placement of the amino, methyl, and bromo substituents creates a molecule with nuanced reactivity. The interplay of their electronic and steric effects dictates the regiochemical outcome of reactions, allowing for precise control in the construction of complex molecular architectures. Understanding these subtleties is paramount for any researcher aiming to leverage this compound's full synthetic potential.

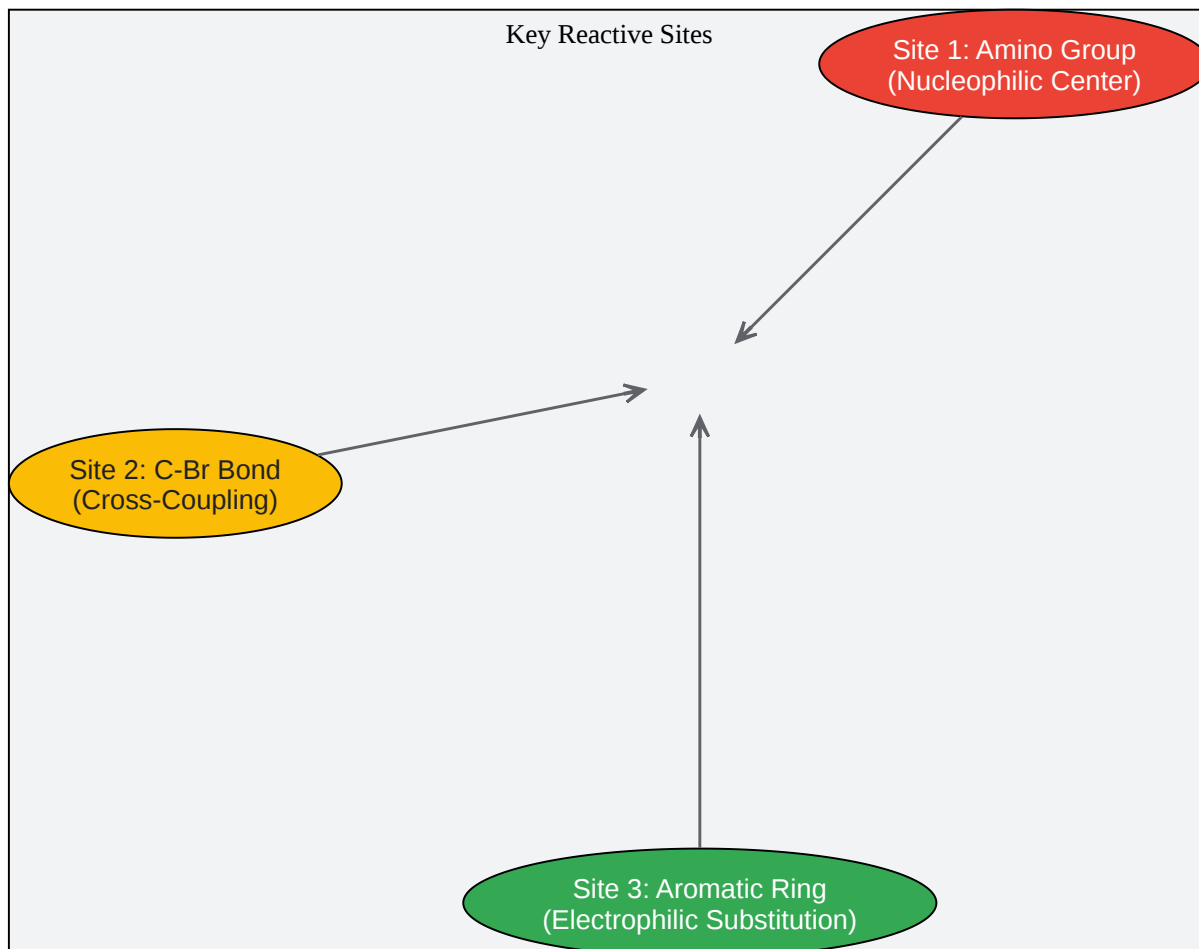
Physicochemical & Spectroscopic Data

A foundational understanding begins with the molecule's fundamental properties. The data below is compiled for easy reference.

Property	Value	Source
CAS Number	6933-10-4	[3]
Molecular Formula	C ₇ H ₈ BrN	[4]
Molecular Weight	186.05 g/mol	[3]
Appearance	Grey to brownish crystalline powder	[4]
Melting Point	79-83 °C	[4]
Boiling Point	240 °C	[4]
¹ H NMR (CDCl ₃)	δ 2.28 (s, 3H), 3.39 (brs, 2H), 6.38 (d, 1H), 6.55 (s, 1H), 7.27 (d, 1H)	[5][6]
SMILES	CC1=C(C=CC(=C1)N)Br	[3]

Analysis of Key Reactive Sites

The reactivity of 4-bromo-3-methylaniline can be systematically understood by examining its three principal functional regions.



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Caption: Predicted regioselectivity for electrophilic aromatic substitution.

- Position C6: This position is ortho to the strongly activating amino group and meta to the methyl and bromo groups. It is sterically the most accessible of the activated positions, making it the primary site for electrophilic attack.

- Position C2: This position is ortho to both the amino and methyl groups. While electronically highly activated, it is sterically hindered by the adjacent methyl group, making it a secondary site for substitution.
- Position C5: This position is meta to the strongly activating amino group, making it electronically disfavored for attack. [7]

Experimental Protocols: Harnessing the Reactivity

The following protocols are illustrative examples of how to target the key reactive sites.

Researchers should always first consult primary literature and conduct appropriate safety assessments.

Protocol 1: Suzuki-Miyaura Coupling at the C-Br Bond

This protocol provides a general methodology for the formation of a C-C bond at the C4 position, adapted from demonstrated syntheses. [8][9]

- Reaction Setup: To an oven-dried Schlenk flask, add 4-bromo-3-methylaniline (1.0 eq), the desired arylboronic acid (1.2 eq), and a suitable base such as K_3PO_4 (2.2 eq).
- Inert Atmosphere: Seal the flask, and evacuate and backfill with an inert gas (Argon or Nitrogen) three times.
- Solvent and Catalyst Addition: Add anhydrous solvent (e.g., 1,4-dioxane or toluene). To this suspension, add the palladium catalyst, such as $Pd(PPh_3)_4$ (0.05 eq).
- Reaction: Heat the mixture to 90-100 °C and stir vigorously for 12-24 hours, monitoring by TLC or LC-MS.
- Workup: After cooling to room temperature, dilute the mixture with ethyl acetate and water. Separate the organic layer, wash with brine, dry over anhydrous Na_2SO_4 , and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel to yield the desired biaryl product.

Protocol 2: Acylation of the Amino Group (Protection/Modulation)

This procedure protects the amine and modulates its activating effect for subsequent reactions like controlled bromination. [\[10\]](#)

- **Dissolution:** Dissolve 4-bromo-3-methylaniline (1.0 eq) in a suitable solvent such as dichloromethane or tetrahydrofuran in a round-bottom flask.
- **Base Addition:** Add a base, such as pyridine or triethylamine (1.5 eq), to the solution and cool in an ice bath to 0 °C.
- **Acylating Agent:** Slowly add acetic anhydride or acetyl chloride (1.1 eq) dropwise to the stirred solution.
- **Reaction:** Allow the reaction to warm to room temperature and stir for 1-3 hours until TLC analysis indicates complete consumption of the starting material.
- **Workup:** Quench the reaction by slowly adding water. Extract the product with ethyl acetate. Wash the combined organic layers sequentially with dilute HCl, saturated NaHCO₃ solution, and brine.
- **Isolation:** Dry the organic layer over anhydrous Na₂SO₄, filter, and evaporate the solvent to yield N-(4-bromo-3-methylphenyl)acetamide, which can often be used without further purification.

Protocol 3: Diazotization and Sandmeyer Cyanation of the Amino Group

This protocol demonstrates the conversion of the amino group to a nitrile via a diazonium salt intermediate. [\[11\]](#)[\[12\]](#)

- **Diazotization:** In a flask cooled to 0-5 °C, dissolve 4-bromo-3-methylaniline (1.0 eq) in an aqueous solution of a strong acid (e.g., 2.5 eq of H₂SO₄). To this stirred suspension, add a solution of sodium nitrite (1.1 eq) in water dropwise, keeping the temperature below 5 °C. Stir for 30 minutes at this temperature to form the diazonium salt solution.

- **Catalyst Preparation:** In a separate flask, prepare a solution of copper(I) cyanide (1.3 eq) and sodium or potassium cyanide (1.5 eq) in water.
- **Sandmeyer Reaction:** Slowly add the cold diazonium salt solution to the copper cyanide solution. Effervescence (N₂ gas) will be observed.
- **Reaction Completion:** After the addition is complete, allow the mixture to warm to room temperature and then heat gently (e.g., to 50-60 °C) for 1 hour to ensure complete reaction.
- **Workup:** Cool the reaction mixture and extract the product with a suitable organic solvent like toluene or ethyl acetate. Wash the organic layer with water and brine.
- **Purification:** Dry the organic layer over anhydrous Na₂SO₄, concentrate, and purify the resulting 4-bromo-3-methylbenzonitrile by column chromatography or recrystallization.

Conclusion

4-Bromo-3-methylaniline is a quintessential example of a multifunctional synthetic building block. Its value lies not just in the presence of its reactive sites, but in the predictable and controllable reactivity that arises from the electronic and steric interplay between them. A thorough understanding of the nucleophilicity of the amino group, the susceptibility of the C-Br bond to cross-coupling, and the regiochemistry of electrophilic attack on the aromatic ring empowers chemists to design efficient and elegant synthetic routes. By leveraging the protocols and principles outlined in this guide, researchers in drug discovery and materials science can effectively incorporate this versatile intermediate into their synthetic programs to build the complex molecules of tomorrow.

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